

Mass Spectrometry Characterization of Fmoc-Tyr(CH₂-Chx)-OH: A Comparative Technical Guide

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Compound of Interest

Compound Name: Fmoc-L-Tyr(CH₂-Chx)-OH

CAS No.: 960360-37-6

Cat. No.: B2518146

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Executive Summary & Compound Definition

Fmoc-Tyr(CH₂-Chx)-OH is a non-natural amino acid building block used primarily to introduce lipophilicity and steric bulk into peptide sequences.^[1] Unlike the standard Fmoc-Tyr(tBu)-OH, where the tert-butyl group is a transient protecting group removed during acidolysis (TFA cleavage), the cyclohexylmethyl (CH₂-Chx) ether moiety is chemically robust.^[1] It is generally intended to remain on the tyrosine side chain in the final peptide construct to modulate receptor binding or membrane permeability.

This guide contrasts the mass spectrometry (MS) behavior of this stable ether derivative against standard labile tyrosine variants, providing a self-validating workflow for its identification and purity assessment.^[1]

Comparative Profile

Feature	Fmoc-Tyr(CH ₂ -Chx)-OH	Fmoc-Tyr(tBu)-OH (Standard)	Fmoc-Tyr(Bzl)-OH
Full Name	Fmoc-O-cyclohexylmethyl-L-tyrosine	Fmoc-O-tert-butyl-L-tyrosine	Fmoc-O-benzyl-L-tyrosine
Role	Structural Modification (Permanent)	Transient Protection	Transient/Permanent Protection
Formula	C ₃₁ H ₃₃ NO ₅	C ₂₈ H ₂₉ NO ₅	C ₃₁ H ₂₇ NO ₅
Monoisotopic Mass	499.2359 Da	459.2046 Da	493.1889 Da
Acid Stability (TFA)	High (Stable)	Low (Labile, -tBu)	High (Stable to TFA, HF labile)
MS Behavior	Intact Side Chain observed	In-source decay (-56 Da) common	Intact Side Chain observed
LogP (Est.)	~6.5 (Highly Lipophilic)	~5.6	~5.8

Mass Spectrometry Characterization

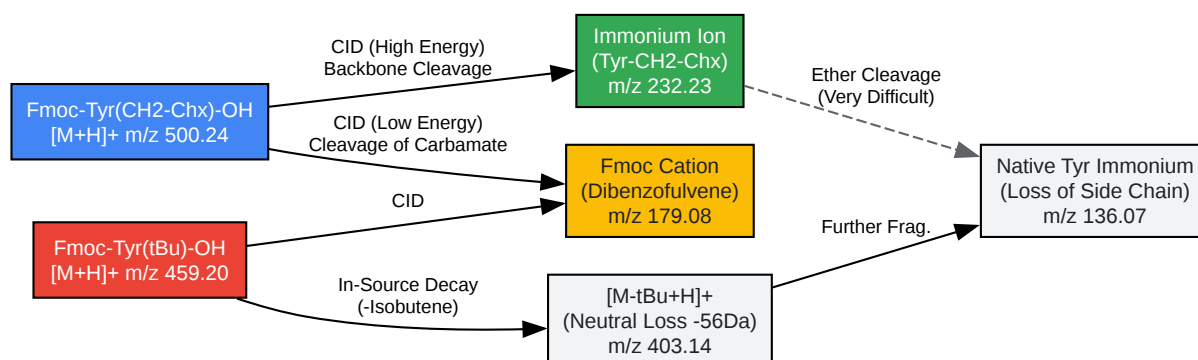
The core distinction in characterizing Fmoc-Tyr(CH₂-Chx)-OH lies in the stability of the ether linkage under collision-induced dissociation (CID).[1] While tBu groups often eliminate isobutene even under soft ionization, the cyclohexylmethyl ether is robust, yielding a distinct fragmentation pattern.

Theoretical Ion Table (ESI+)[1]

Ion Species	Formula	Theoretical m/z	Description
[M+H] ⁺	C ₃₁ H ₃₄ NO ₅ ⁺	500.2432	Protonated Molecular Ion
[M+Na] ⁺	C ₃₁ H ₃₃ NO ₅ Na ⁺	522.2251	Sodium Adduct (Common in ESI)
[M-Fmoc+H] ⁺	C ₁₆ H ₂₄ NO ₃ ⁺	278.1751	Loss of Fmoc group (Fragment)
Fmoc Cation	C ₁₄ H ₉ ⁺	179.0855	Dibenzofulvene cation (Diagnostic)
Immonium Ion	C ₁₆ H ₂₄ NO ⁺	232.2271	Diagnostic Marker for Tyr(CH ₂ -Chx)

Fragmentation Pathways & Logic[1]

The following diagram illustrates the divergent fragmentation pathways between the stable CH₂-Chx derivative and the labile tBu standard. This visualization serves as a logic map for interpreting MS/MS spectra.[1]



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Figure 1: Comparative fragmentation logic. Note that Fmoc-Tyr(CH₂-Chx)-OH retains its side chain modification (Green Node), whereas Fmoc-Tyr(tBu)-OH readily degrades to the native tyrosine core.[1]

Experimental Protocol: Self-Validating Workflow

This protocol is designed to differentiate Fmoc-Tyr(CH₂-Chx)-OH from impurities (such as free Fmoc-Tyr-OH) and confirm the integrity of the ether bond.[\[1\]](#)

Sample Preparation[\[1\]](#)

- Solvent: Acetonitrile:Water (50:[\[1\]](#)50) + 0.1% Formic Acid.[\[1\]](#)
 - Why: The high lipophilicity of the CH₂-Chx group requires higher organic content than standard amino acids to ensure complete solubility and stable spray.[\[1\]](#)
- Concentration: 10 µM (Direct Infusion) or 100 µM (LC-MS injection).[\[1\]](#)
- Pre-check: Ensure the system is free of sodium salts if seeking strictly [M+H]⁺, though [M+Na]⁺ is often the dominant species for this hydrophobic molecule.[\[1\]](#)

LC-MS Method (Reverse Phase)

Due to the significant hydrophobicity of the cyclohexylmethyl group, this compound will elute significantly later than standard Fmoc-Tyr derivatives.[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters BEH), 2.1 x 50 mm.[\[1\]](#)
- Gradient: 5% to 95% B over 10 minutes (A=0.1% FA in Water, B=0.1% FA in ACN).
- Expectation:
 - Fmoc-Tyr-OH (Impurity): ~4-5 min.[\[1\]](#)
 - Fmoc-Tyr(tBu)-OH: ~6-7 min.[\[1\]](#)
 - Fmoc-Tyr(CH₂-Chx)-OH: ~8-9 min (Strong retention due to cyclohexyl ring).

Data Interpretation Steps

- Verify Parent Ion: Look for m/z 500.2 (Protonated).[\[1\]](#)
- Check for "False" Peaks:

- If you see m/z 404.1, this indicates Fmoc-Tyr-OH (free phenol).[1] This implies the ether synthesis failed or the group was cleaved (unlikely).[1]
- If you see m/z 179 (high abundance), this confirms the Fmoc group is present.[1]
- MS/MS Confirmation: Select m/z 500.2 for fragmentation.[1]
 - Pass Criteria: Observation of m/z 232.2 (Immonium ion).[1] This proves the Cyclohexylmethyl group is attached to the Tyrosine side chain.
 - Fail Criteria: Observation of m/z 136.1 as the dominant immonium ion suggests the side chain is labile or missing.

References

- PubChem Compound Summary.Fmoc-Tyr(tBu)-OH (CAS 71989-38-3).[1][2] National Center for Biotechnology Information.[1] Available at: [\[Link\]](#)[1]

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Sources

- 1. Fmoc-L-Tyr(tBu)-OH | C28H29NO5 | CID 10895791 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Fmoc-L-Tyr(tBu)-OH | C28H29NO5 | CID 10895791 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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